

D-102 Dye: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	D-102 Dye
CAS No.:	652145-28-3
Cat. No.:	B1141168

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An In-depth Examination of the Molecular Structure, Properties, and Applications of a Key Sensitizer in Dye-Sensitized Solar Cells

The indoline-based organic dye, D-102, has emerged as a significant photosensitizer in the field of dye-sensitized solar cells (DSSCs). Its favorable photophysical and electrochemical properties, coupled with its metal-free structure, make it a compelling alternative to more traditional ruthenium-based dyes. This technical guide provides a detailed overview of the **D-102 dye**, encompassing its molecular structure, key properties, and experimental protocols for its application in DSSCs, tailored for researchers, scientists, and professionals in drug and materials development.

Molecular Structure and Identification

D-102 is an organic compound characterized by a donor- π -acceptor (D- π -A) architecture, which is crucial for its function as a photosensitizer. The molecular structure facilitates efficient intramolecular charge transfer upon photoexcitation.

Chemical Identifiers:



FULL PROTOCOL TRUNCATED

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Photophysical and Electrochemical Properties

The efficacy of D-102 as a photosensitizer is rooted in its distinct photophysical and electrochemical characteristics. These properties govern its ability to absorb light, inject electrons into a semiconductor, and be regenerated by an electrolyte.



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Photovoltaic Performance in Dye-Sensitized Solar Cells

The performance of D-102 in a DSSC is a critical measure of its practical utility. The following table summarizes typical photovoltaic parameters obtained with D-102 under simulated solar illumination (AM1.5G, 100 mW·cm⁻²). It is important to note that these values can vary depending on the specific cell architecture, including the semiconductor material, electrolyte

composition, and counter electrode. One study reported a power conversion efficiency of over 5.4% for D-102 based DSSCs.[1]



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Experimental Protocols

Detailed methodologies are essential for the successful synthesis, purification, and application of D-102 in DSSCs.

Synthesis of D-102 Dye (Generalized Protocol)

While a specific, detailed synthesis protocol for D-102 is not readily available in all public literature, a general procedure for indoline dyes with a D- π -A structure can be outlined as follows. This typically involves a multi-step synthesis culminating in a condensation reaction.

Materials:

- Precursors for the indoline donor, diphenylamine π -bridge, and rhodanine-3-acetic acid acceptor.
- Appropriate solvents (e.g., toluene, ethanol, acetic acid).
- Catalysts (e.g., piperidine).
- Inert atmosphere (e.g., nitrogen or argon).

Procedure:

- **Synthesis of the Aldehyde Intermediate:** The synthesis typically begins with the formylation of the indoline donor structure, often achieved through a Vilsmeier-Haack reaction.
- **Knoevenagel Condensation:** The aldehyde intermediate is then reacted with the rhodanine-3-acetic acid acceptor via a Knoevenagel condensation.
- **Reaction Conditions:** The reaction is typically carried out in a suitable solvent such as ethanol or a mixture of chloroform and acetic acid, often with a catalytic amount of a base like piperidine.
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the crude product is precipitated, often by the addition of a non-polar solvent or water.
- **Filtration and Washing:** The precipitated solid is collected by filtration, washed with appropriate solvents to remove unreacted starting materials and byproducts, and then dried.

Purification of D-102 Dye

Purification is critical to achieve high-performance photovoltaic devices.

Materials:

- Crude **D-102 dye**.
- Solvents for column chromatography (e.g., dichloromethane, methanol, hexane, ethyl acetate).
- Silica gel for column chromatography.

Procedure:

- **Column Chromatography:** The crude **D-102 dye** is purified by column chromatography on silica gel.

- **Eluent Selection:** A suitable eluent system, such as a gradient of methanol in dichloromethane or ethyl acetate in hexane, is used to separate the desired product from impurities.
- **Fraction Collection:** Fractions are collected and analyzed by TLC to identify those containing the pure dye.
- **Solvent Evaporation:** The solvent from the pure fractions is removed under reduced pressure to yield the purified **D-102 dye** as a solid.
- **Characterization:** The purity of the final product is confirmed by techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Fabrication of D-102 Sensitized Solar Cells

Materials:

- Fluorine-doped tin oxide (FTO) coated glass substrates.
- Titanium dioxide (TiO_2) paste (e.g., P25).
- Purified **D-102 dye**.
- Solvent for dye solution (e.g., a mixture of acetonitrile and tert-butanol).
- Iodide-based electrolyte (e.g., 0.5 M LiI, 0.05 M I_2 , 0.5 M 4-tert-butylpyridine in acetonitrile).
- Platinized counter electrodes.
- Surlyn or Parafilm sealant.

Procedure:

- Preparation of TiO_2 Photoanode:
 - Clean the FTO glass substrates by sonication in a sequence of detergent, deionized water, acetone, and isopropanol.

- Apply a layer of TiO₂ paste onto the conductive side of the FTO glass using a technique like screen printing or doctor-blading to achieve a desired thickness (typically 10-15 μm).
- Sinter the TiO₂ film at high temperatures (e.g., 450-500 °C) to ensure good particle necking and adhesion to the FTO substrate.
- Optionally, treat the sintered film with a TiCl₄ solution to improve performance.
- Dye Sensitization:
 - Immerse the cooled TiO₂ photoanode into a solution of **D-102 dye** (typically 0.3-0.5 mM in a suitable solvent mixture) for a specific duration (e.g., 12-24 hours) at room temperature.
 - After sensitization, rinse the photoanode with the same solvent used for the dye solution to remove non-adsorbed dye molecules.
- Assembly of the Solar Cell:
 - Place a sealant (e.g., Surlyn or Parafilm) around the TiO₂ film on the photoanode.
 - Position the platinized counter electrode on top of the sealant.
 - Heat the assembly to seal the two electrodes together, leaving small holes for electrolyte injection.
- Electrolyte Injection:
 - Introduce the iodide-based electrolyte into the cell through the pre-drilled holes via vacuum backfilling or capillary action.
 - Seal the holes to prevent electrolyte leakage.
- Characterization:
 - Measure the current-voltage (I-V) characteristics of the fabricated DSSC under simulated sunlight (AM1.5G, 100 mW·cm⁻²) using a solar simulator and a source meter.

- Determine the key photovoltaic parameters: short-circuit current density (J_{sc}), open-circuit voltage (V_{oc}), fill factor (FF), and power conversion efficiency (η).

Signaling Pathways and Experimental Workflows

The operation of a D-102 sensitized solar cell involves a series of interconnected processes, from light absorption to charge regeneration. These can be visualized to better understand the flow of energy and electrons within the device.

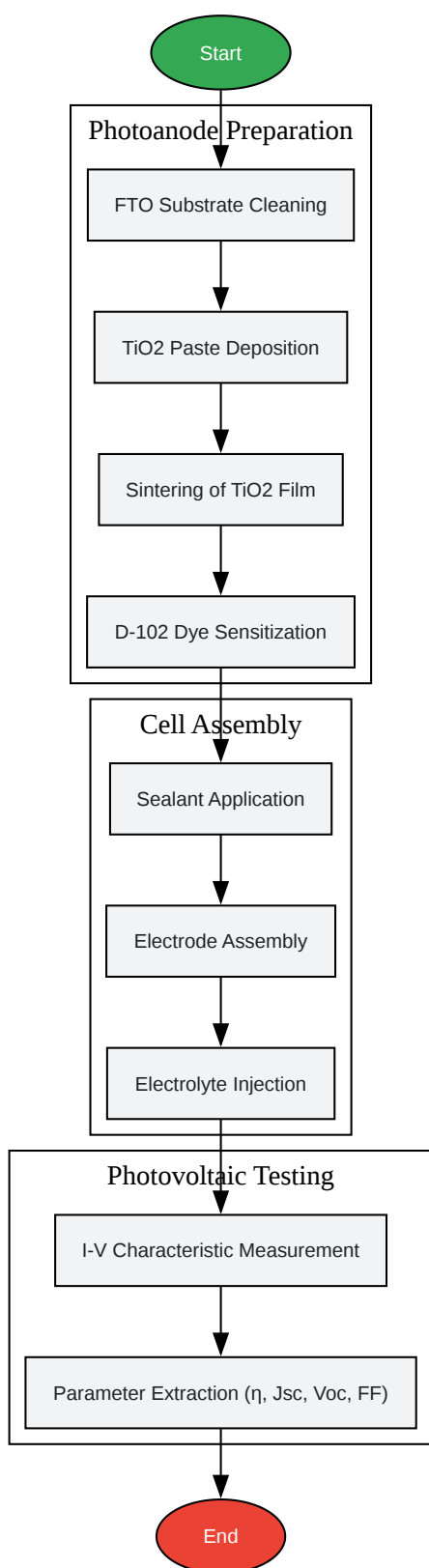
Electron Transfer and Regeneration Pathway in a D-102 DSSC



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References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [D-102 Dye: A Comprehensive Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141168#d-102-dye-molecular-structure-and-properties>]

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